

GB-110 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: GB-110 hydrochloride

Cat. No.: B8087040

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This technical guide provides an in-depth overview of **GB-110 hydrochloride**, a potent and orally active nonpeptidic agonist of the Protease-Activated Receptor 2 (PAR2). This document is intended for researchers, scientists, and drug development professionals interested in the pharmacology and experimental applications of this compound.

Chemical and Physical Properties

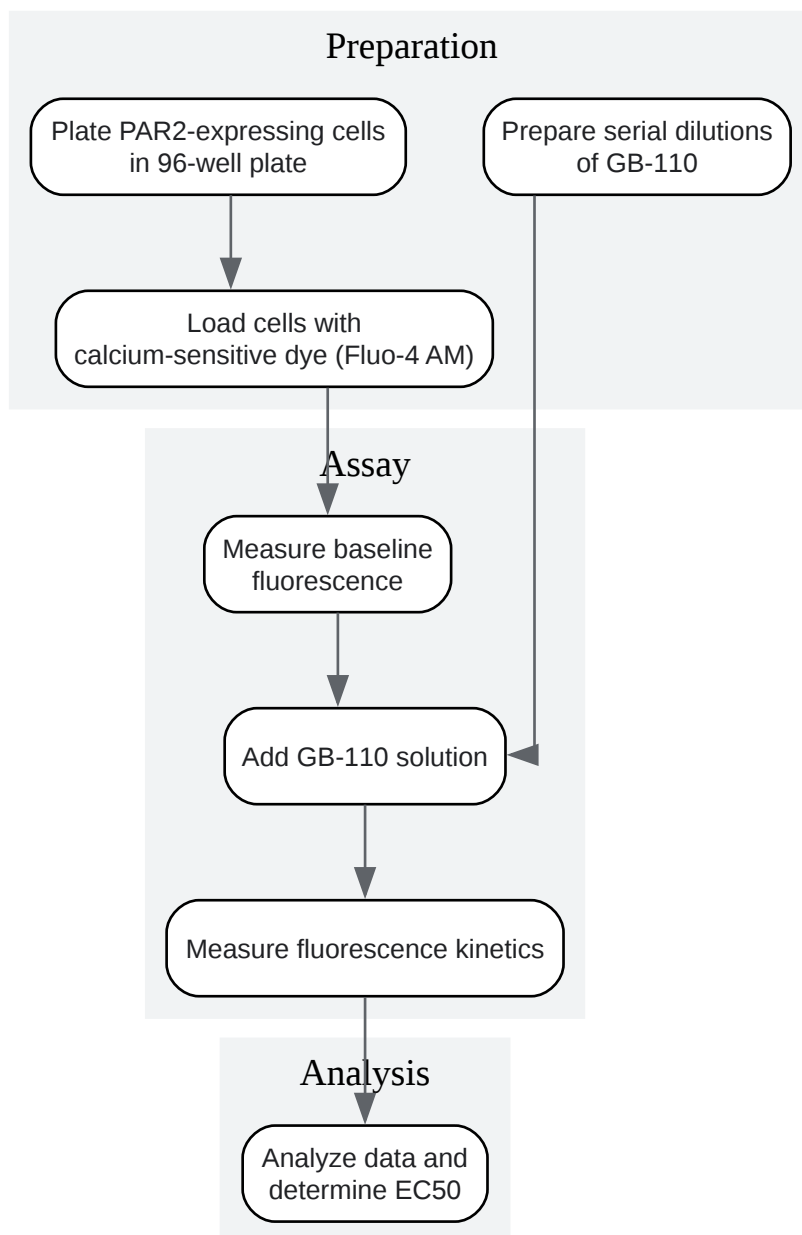
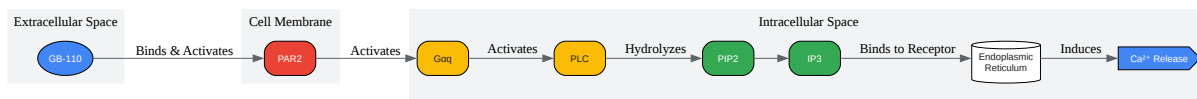
GB-110 hydrochloride is a small molecule compound that selectively activates PAR2. While a specific CAS number for the hydrochloride salt is not consistently reported across public databases, the free base of GB-110 is identified by CAS Number 1252806-70-4. The key properties of the hydrochloride salt are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₃₃ H ₄₉ ClN ₆ O ₅	[1]
Molecular Weight	645.23 g/mol	[1]
Appearance	Refer to supplier documentation	
Solubility	Refer to supplier documentation	

Mechanism of Action and Signaling Pathway

GB-110 acts as a potent agonist at the Protease-Activated Receptor 2 (PAR2), a G-protein coupled receptor (GPCR). Unlike endogenous activation by proteases like trypsin, which cleave the N-terminus of the receptor to reveal a tethered ligand, GB-110 directly binds to and activates the receptor.^[2]

Upon activation by GB-110, PAR2 primarily couples to the Gαq subunit of the heterotrimeric G-protein complex. This initiates a downstream signaling cascade involving the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, leading to the release of stored intracellular calcium (Ca²⁺) into the cytoplasm. This rapid increase in intracellular calcium concentration is a hallmark of PAR2 activation by GB-110 and is a key measurable outcome in in vitro assays.^{[3][4]}



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References

- 1. GB-110 (hydrochloride) - MedChem Express [[bioscience.co.uk](https://www.bioscience.co.uk)]
- 2. Modulating human proteinase activated receptor 2 with a novel antagonist (GB88) and agonist (GB110) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. benchchem.com [[benchchem.com](https://www.benchchem.com)]
- 4. Ca²⁺ Mobilization Assay - Creative Bioarray [[dda.creative-bioarray.com](https://www.creative-bioarray.com)]
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Address: 3281 E Guasti Rd

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